

An In-depth Technical Guide to Methothrin: Chemical Structure and Properties

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Compound of Interest

Compound Name: **Methothrin**

Cat. No.: **B1142013**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, toxicological profile, and mechanism of action of **Methothrin**. It is designed to be a valuable resource for researchers, scientists, and professionals involved in drug development and insecticide research.

Chemical Identity and Physicochemical Properties of Methothrin

Methothrin is a synthetic pyrethroid insecticide.^[1] Its chemical and physical properties are summarized in the table below, providing a foundational understanding of its characteristics.

Property	Value
IUPAC Name	[4-(methoxymethyl)phenyl]methyl 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylate[2][3]
CAS Number	34388-29-9[1][2][4]
Molecular Formula	C ₁₉ H ₂₆ O ₃ [1][2][5]
Molecular Weight	302.41 g/mol [2][3][5]
Boiling Point	369.639 °C at 760 mmHg[2][6]
Density	1.075 g/cm ³ [2][6]
Flash Point	154.79 °C[6]
Refractive Index	1.501[6][7]
XLogP3	5.1[3]

Toxicological Profile

Methothrin is classified as harmful if swallowed and causes serious eye irritation.[3][8] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals includes the following hazard statements for **Methothrin**: H302 (Harmful if swallowed) and H319 (Causes serious eye irritation).[3][8] The acute toxicity category for oral exposure is 4.[8] While specific LD50 values for **Methothrin** are not readily available in the provided search results, the acute oral LD50 values for pyrethroids in rats can range from 22 to 5000 mg/kg.

As a pyrethroid, **Methothrin** is expected to exhibit neurotoxicity.[2][9] Neurotoxic effects are a hallmark of pyrethroid exposure in mammals, with symptoms including tremors, convulsions, and salivation.[9][10]

Mechanism of Action and Signaling Pathways

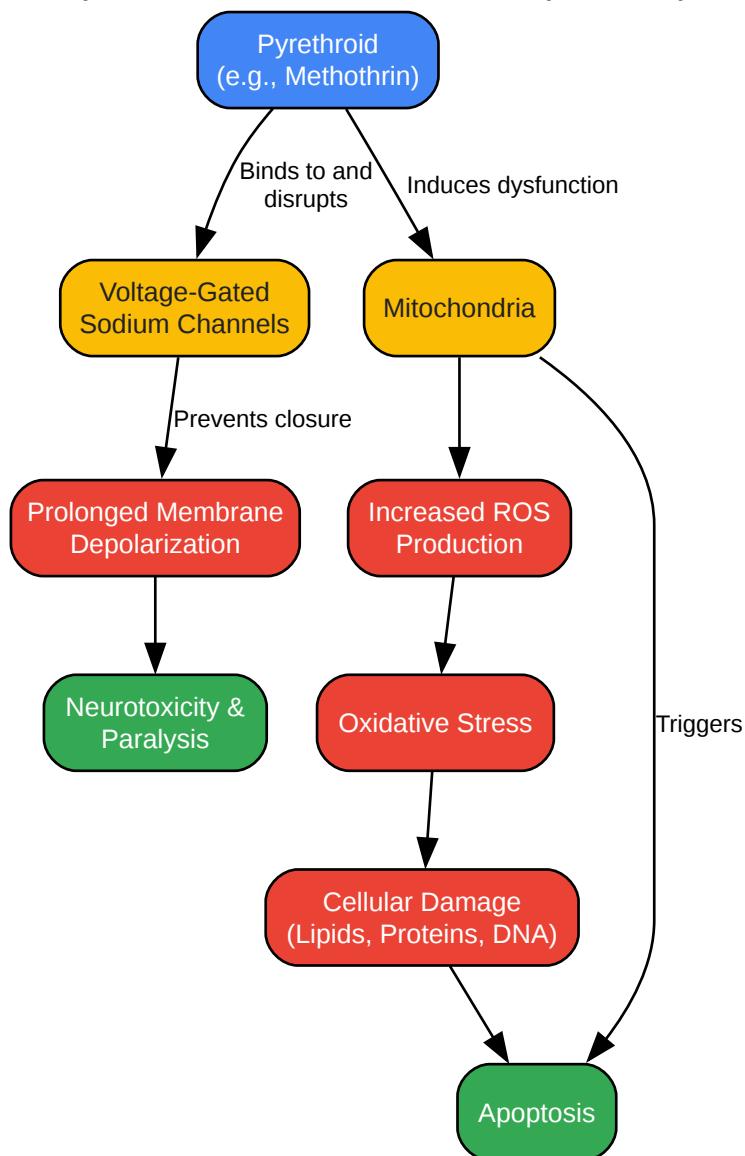
The primary mode of action for pyrethroid insecticides, including **Methothrin**, is the disruption of voltage-gated sodium channels in the nervous system.[1][2][4] Pyrethroids bind to these channels, preventing their closure and leading to prolonged sodium influx.[1] This sustained

depolarization of the neuronal membrane results in hyperexcitation of the nervous system, leading to paralysis and death of the insect.[\[1\]](#)

Beyond the direct action on sodium channels, the toxicity of pyrethroids is also linked to the induction of oxidative stress and mitochondrial dysfunction.[\[6\]](#)[\[11\]](#)[\[12\]](#) Exposure to pyrethroids can lead to an overproduction of reactive oxygen species (ROS), overwhelming the antioxidant defense systems of the cell.[\[6\]](#) This oxidative stress can damage cellular components like lipids, proteins, and DNA.[\[6\]](#)

Mitochondria are also key targets of pyrethroid toxicity.[\[6\]](#)[\[12\]](#) Pyrethroid-induced mitochondrial dysfunction can impair energy production and trigger apoptotic signaling pathways, contributing to cell death.[\[6\]](#) The Keap1/Nrf-2 signaling pathway is a crucial cellular defense mechanism against oxidative stress and has been shown to be activated in response to pyrethrin exposure.[\[13\]](#)[\[14\]](#)

Pyrethroid-Induced Cellular Toxicity Pathway

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Caption: Signaling pathway of pyrethroid-induced neurotoxicity and cellular damage.

Experimental Protocols

The analysis of **Methothrin** and other pyrethroids in various matrices often involves chromatographic techniques. Below are detailed methodologies for sample preparation and analysis.

Solid Phase Extraction (SPE) for Isolation from Biological Matrices

This protocol is suitable for the rapid isolation and clean-up of pyrethroid insecticides from human urine and plasma.

Materials:

- Sep-Pak C18 cartridges
- Methanol (70%)
- Chloroform
- Sample (urine or plasma)

Procedure:

- Mix the urine or plasma sample with 70% methanol.
- Apply the mixture directly to a Sep-Pak C18 cartridge.
- Elute the pyrethroids from the cartridge with 2 ml of chloroform.
- The eluate is then ready for analysis by gas chromatography.

This method has shown high recoveries, between 90-102% for urine and 81-93% for plasma.

Capillary Gas Chromatography (GC) for Stereoisomer Analysis

This method is used for the separation of stereoisomers of various pyrethroids, including **Methothrin**.

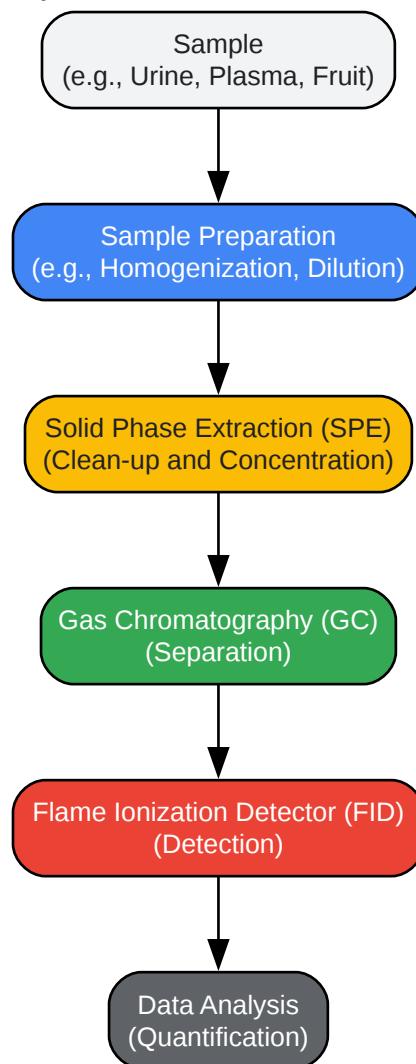
Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a Flame Ionization Detector (FID).

- Column: Fused silica capillary column (10m x 0.53mm x 1.0 μ m film, e.g., QF-1).
- Injector and Detector Temperature: 280 °C.
- Column Temperature: Isothermal, between 180 °C and 260 °C, depending on the specific pyrethroid being analyzed.
- Carrier Gas: Hydrogen (H₂) at a flow rate of 4.6 mL/min.
- Split Ratio: 5:1.
- Injection Volume: 1.0 μ L.

This method allows for the effective separation and quantification of different stereoisomers of pyrethroid compounds.

Analytical Workflow for Methothrin

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Caption: A typical experimental workflow for the analysis of **Methothrin** in a sample.

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